

Application Note: Analysis of Flupyrsulfuron-methyl Residue in Soil by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flupyrsulfuron-methyl*

Cat. No.: *B1329956*

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Introduction

Flupyrsulfuron-methyl is a sulfonylurea herbicide used for the selective post-emergence control of grass and broad-leaved weeds in cereal crops.[1][2] Due to its potential for persistence and mobility in soil, sensitive and reliable analytical methods are required to monitor its residues in the environment. This application note provides a detailed protocol for the determination of **flupyrsulfuron-methyl** residues in soil using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The described method utilizes the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique, which offers a streamlined and efficient workflow for complex matrices like soil.[3][4][5]

Principle

The method is based on the extraction of **flupyrsulfuron-methyl** from soil samples using an acidified acetonitrile solution, followed by a cleanup step using dispersive solid-phase extraction (d-SPE). The final extract is then analyzed by LC-MS/MS in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity for the quantification of the target analyte.

Experimental Protocols

Reagents and Materials

- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade), Formic acid (reagent grade).
- Salts: Anhydrous magnesium sulfate (MgSO_4), Sodium chloride (NaCl), Trisodium citrate dihydrate, Disodium hydrogen citrate sesquohydrate. Pre-packaged QuEChERS extraction salts are recommended for convenience and consistency.
- d-SPE Sorbents: Primary secondary amine (PSA), C18. Pre-packaged d-SPE tubes are recommended.
- Standards: **Flupyrsulfuron-methyl** analytical standard.
- Equipment: High-speed centrifuge, vortex mixer, analytical balance, volumetric flasks, pipettes, syringes, and 0.22 μm syringe filters.

Sample Preparation (QuEChERS Method)

- Soil Sample Pre-treatment: Air-dry the soil sample at room temperature and sieve it through a 2 mm mesh to remove stones and debris.
- Weighing: Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Hydration (for dry soil): If the soil is very dry, add 8 mL of water and vortex for 30 seconds. Let it stand for 30 minutes to hydrate.
- Extraction:
 - Add 10 mL of acetonitrile with 1% formic acid to the centrifuge tube.
 - Add the appropriate QuEChERS extraction salt packet (e.g., containing 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquohydrate).
 - Immediately cap the tube and shake vigorously for 1 minute.
 - Centrifuge at ≥ 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 6 mL of the supernatant (acetonitrile layer) to a 15 mL d-SPE tube containing 900 mg MgSO₄, 150 mg PSA, and 150 mg C18.
- Vortex for 30 seconds.
- Centrifuge at ≥4000 rpm for 5 minutes.
- Final Extract Preparation:
 - Take an aliquot of the cleaned supernatant and filter it through a 0.22 µm syringe filter into an autosampler vial.
 - The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

The following are typical LC-MS/MS parameters and can be adapted based on the specific instrumentation available.

Parameter	Condition
LC System	UPLC or HPLC system
Column	C18 column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Optimized for the separation of flupyrsulfuron-methyl from matrix interferences. A typical gradient starts at 5-10% B, ramps up to 95% B, holds, and re-equilibrates.
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 µL
Column Temperature	40 °C
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 2

Data Presentation

Table 1: Method Validation Data for Flupyrsulfuron-methyl in Soil (Representative Data)

Parameter	Result
Linearity (R ²)	> 0.99
Fortification Levels (mg/kg)	0.01, 0.05, 0.1
Average Recovery (%)	85 - 110
Repeatability (RSDr, %)	< 15
Limit of Detection (LOD)	0.003 mg/kg
Limit of Quantification (LOQ)	0.01 mg/kg

Note: The data presented in this table are representative values for sulfonylurea herbicides in soil and should be verified by the end-user through in-house method validation.

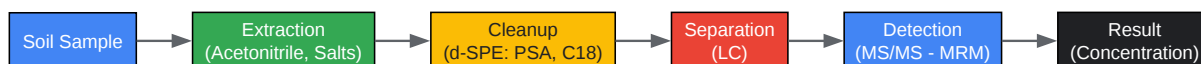
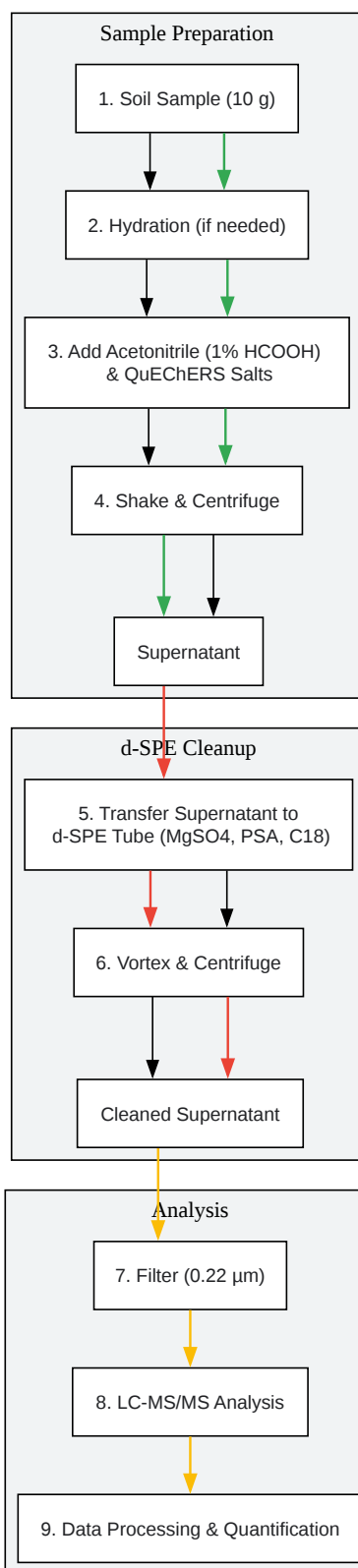
Table 2: MRM Transitions for Flupyr-sulfuron-methyl

Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV)
484.1	199.1	171.1	15
484.1	227.1	-	12

Note: Collision energies should be optimized for the specific mass spectrometer being used.

Visualizations

Experimental Workflow



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References

- 1. Flupyrsulfuron-methyl-sodium [sitem.herts.ac.uk]
- 2. eurl-pesticides.eu [eurl-pesticides.eu]
- 3. weber.hu [weber.hu]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
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